

handling and storage recommendations for 2,7-Diiodophenanthrene-9,10-dione

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Compound of Interest

Compound Name: 2,7-Diiodophenanthrene-9,10-dione

Cat. No.: B096020

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Application Notes and Protocols for 2,7-Diiodophenanthrene-9,10-dione

Disclaimer: No specific Safety Data Sheet (SDS) or comprehensive handling and storage information is publicly available for **2,7-Diiodophenanthrene-9,10-dione**. The following recommendations are extrapolated from safety data for analogous compounds, namely 2,7-Dibromophenanthrene-9,10-dione and the parent compound 9,10-Phenanthrenedione. It is imperative to treat **2,7-Diiodophenanthrene-9,10-dione** with at least the same level of caution as these related compounds. All laboratory personnel must be thoroughly trained in handling hazardous chemicals and should consult with their institution's safety officer before commencing any work.

Quantitative Data Summary

The following table summarizes key physical, chemical, and safety data extrapolated from analogous compounds. This information should be used as a guideline for preliminary risk assessment.

| Property | Data for Analogous Compounds | Source Compound |
|-------------------------|--|--|
| Physical State | Solid, Crystalline Powder | 9,10-Phenanthrenedione[1] |
| Appearance | Orange | 9,10-Phenanthrenedione[1] |
| Molecular Formula | C ₁₄ H ₆ I ₂ O ₂ | 2,7-Diiodophenanthrene-9,10-dione[2] |
| Molecular Weight | 460.00 g/mol | 2,7-Diiodophenanthrene-9,10-dione[2] |
| Melting Point | 207 - 212 °C (404.6 - 413.6 °F) | 9,10-Phenanthrenedione[1] |
| Boiling Point | > 360 °C (680 °F) | 9,10-Phenanthrenedione[1] |
| Flash Point | 245 °C (473 °F) | 9,10-Phenanthrenedione[1] |
| Storage Temperature | Store in a cool, dry, and well-ventilated place. | 2,7-Dibromophenanthrene-9,10-dione[3] |
| Incompatibilities | Oxidizing agents.[1] | 9,10-Phenanthrenedione[1] |
| Hazard Statements (GHS) | H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. (Based on analogues) | 2,7-Dibromophenanthrene-9,10-dione[4], 9,10-Phenanthrenedione[1] |

Experimental Protocols

The following protocols are designed to ensure the safe handling and storage of **2,7-Diiodophenanthrene-9,10-dione**, based on best practices for similar chemical compounds.

Before handling the compound, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield (European Standard - EN 166).[5]
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber). Inspect gloves before use. [6]

- Body Protection: A laboratory coat or long-sleeved clothing.[5]
- Respiratory Protection: Use in a well-ventilated area, such as a chemical fume hood.[3] If dust formation is likely, a NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary.[6]
- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Have an appropriate spill kit and fire extinguisher readily available.
 - Ensure an eyewash station and safety shower are in close proximity.[1]
- Dispensing and Weighing:
 - Conduct all dispensing and weighing of the solid compound within a chemical fume hood to avoid inhalation of dust.[3]
 - Use appropriate tools (e.g., spatulas) for transferring the solid.
 - Avoid generating dust during handling.[1]
- General Handling:
 - Avoid contact with skin, eyes, and clothing.[1]
 - Do not eat, drink, or smoke in the laboratory area.[3]
 - Wash hands thoroughly with soap and water after handling the compound.[3]
 - Keep the container tightly closed when not in use.[1]
- Container:
 - Store in the original, tightly sealed container.[3]
 - Ensure the container is clearly labeled with the chemical name and any relevant hazard warnings.

- Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[3]
- Keep away from sources of ignition and direct sunlight.
- Store away from incompatible materials, such as oxidizing agents.[1]

- Long-term Storage:

- For extended storage, consider an inert atmosphere (e.g., under argon or nitrogen) to prevent potential degradation, although specific stability data is unavailable.

- Minor Spills:

- Wearing appropriate PPE, carefully sweep or vacuum up the spilled solid, avoiding dust generation.[3]
- Place the collected material into a suitable, labeled container for disposal.
- Clean the spill area with an appropriate solvent and then wash with soap and water.

- Major Spills:

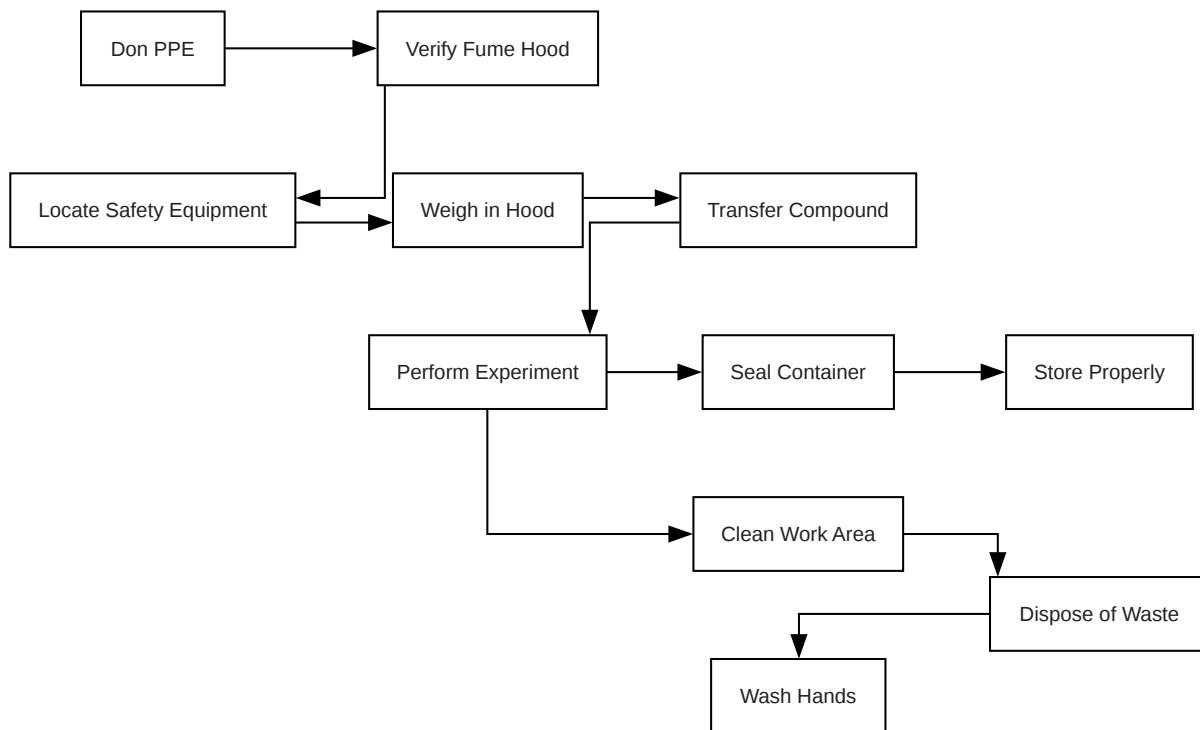
- Evacuate the area and prevent entry.
- Notify the appropriate safety personnel.
- Ventilate the area if it is safe to do so.

- Waste Disposal:

- Dispose of waste material and empty containers in accordance with local, regional, and national regulations.[1]
- Do not dispose of down the drain or into the environment.

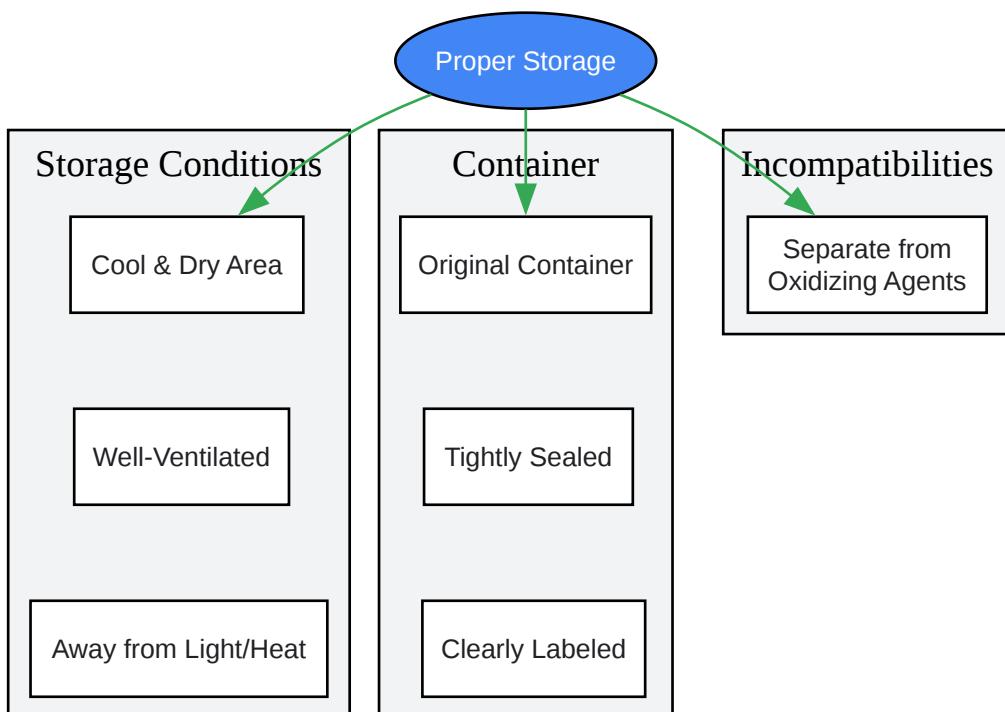
Visualized Workflows

The following diagrams illustrate the key workflows for handling and storing **2,7-Diiodophenanthrene-9,10-dione**.



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Caption: Workflow for the safe handling of **2,7-Diiodophenanthrene-9,10-dione**.



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Caption: Key recommendations for the proper storage of **2,7-Diiodophenanthrene-9,10-dione**.

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